

A Comprehensive Technical Guide to the Safe Handling of Glycine-1-13C,15N

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Compound of Interest

Compound Name: Glycine-1-13C,15N

Cat. No.: B043606

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This guide provides a detailed overview of the safety data and handling precautions for **Glycine-1-13C,15N**, a stable isotope-labeled amino acid. The information presented is intended for researchers, scientists, and professionals in drug development who may work with this compound. While isotopic labeling with 13C and 15N does not significantly alter the chemical hazards compared to unlabeled glycine, it is crucial to adhere to standard laboratory safety protocols.

Hazard Identification and Classification

Glycine-1-13C,15N is not classified as a hazardous substance according to the OSHA Hazard Communication Standard (29 CFR 1910.1200).[1][2] However, as with any chemical, it is important to handle it with care to avoid potential irritation.

Potential Health Effects:

- Eye Contact: May cause mild irritation and redness.[3]
- Skin Contact: May cause mild skin irritation.[3]
- Inhalation: Inhalation of dust may cause respiratory tract irritation with coughing.[3]
- Ingestion: Ingestion of large doses may cause nausea.

Chronic exposure to glycine through ingestion may affect respiration, the spleen, and blood, potentially causing changes in white blood cell count.

Physical and Chemical Properties

The physical and chemical properties of **Glycine-1-13C,15N** are comparable to those of unlabeled glycine. The primary difference is the molecular weight due to the presence of heavier isotopes.

Property	Value
Molecular Formula	$\text{H}_2^{15}\text{NCH}_2^{13}\text{CO}_2\text{H}$
Molecular Weight	77.05 g/mol
Appearance	White crystalline solid/powder
Odor	Odorless
Melting Point	Decomposes at approximately 233-240 °C
Solubility	Soluble in water
Specific Gravity	~1.16 - 1.60 g/cm ³
pH	5.6 - 6.4 (5% aqueous solution)
Flash Point	Not applicable
Autoignition Temperature	Not applicable

Handling and Storage

Proper handling and storage are essential to maintain the integrity of **Glycine-1-13C,15N** and ensure the safety of laboratory personnel.

Handling:

- Use with adequate ventilation to minimize dust inhalation.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the material.
- Avoid the formation of dust.

- Ground all equipment containing the material to prevent static discharge.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and bases.
- Protect from moisture.

Exposure Controls and Personal Protection

To minimize exposure, the following personal protective equipment (PPE) and engineering controls are recommended.

Engineering Controls:

- Use process enclosures or local exhaust ventilation to keep airborne dust levels below recommended exposure limits.
- Ensure that an eyewash station and safety shower are readily available.

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles or glasses with side shields.
- Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin contact.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a dust cartridge.

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek medical attention if symptoms persist.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- **Skin Contact:** Wash the affected area with soap and water for at least 15 minutes while removing contaminated clothing.
- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration.
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and give 1-2 cups of water or milk to drink. Call a poison control center immediately.

Accidental Release Measures

In case of a spill, follow these steps to ensure proper cleanup and disposal.

- Isolate the hazard area and deny entry to unnecessary personnel.
- Wear appropriate personal protective equipment as outlined in Section 4.
- Sweep up the spilled solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Wash the spill area after the material has been collected.

Stability and Reactivity

- **Reactivity:** The product is stable under normal conditions.
- **Chemical Stability:** Stable under recommended storage conditions. It is sensitive to moisture.
- **Conditions to Avoid:** Excess heat, moisture, and dust formation.
- **Incompatible Materials:** Strong oxidizing agents and bases.
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Toxicological Information

The toxicological properties of **Glycine-1-13C,15N** have not been fully investigated. The information provided is based on unlabeled glycine.

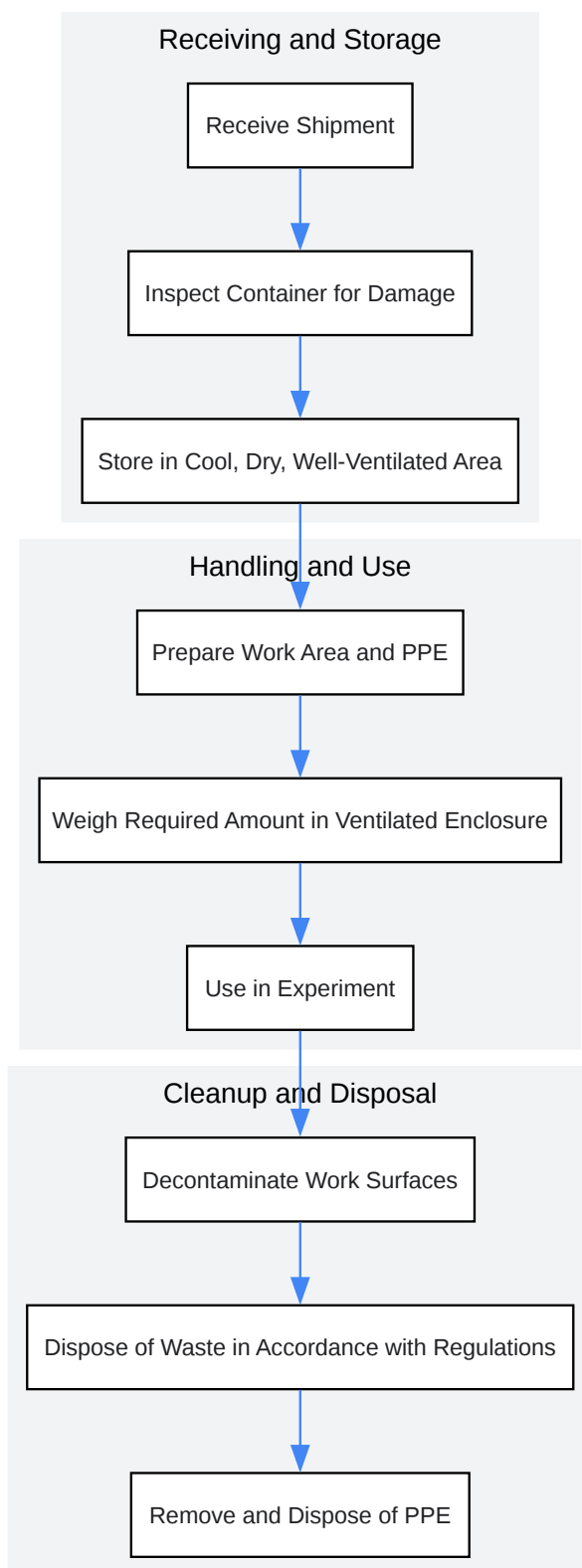
Toxicity Metric	Value	Species
Oral LD50	7930 mg/kg	Rat

- Carcinogenic Effects: Not classified as a carcinogen.
- Mutagenic Effects: No information available.
- Teratogenic Effects: No information available.

A 4-week repeated dose toxicity study in rats concluded that the no-observed-adverse-effect level (NOAEL) for glycine was at least 2000 mg/kg/day.

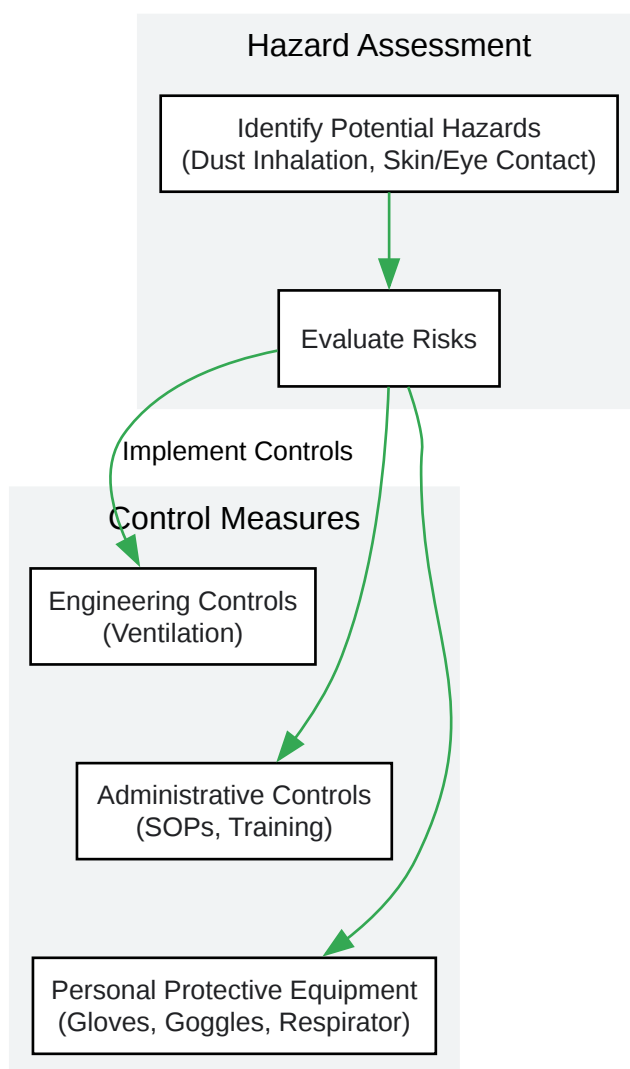
Experimental Workflows and Logical Relationships

The following diagrams illustrate the general workflow for handling **Glycine-1-13C,15N** and the logical relationships for hazard assessment and control.



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Caption: General workflow for safe handling of **Glycine-1-13C,15N**.



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Caption: Logical relationship for hazard assessment and control measures.

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References

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